

Application Notes and Protocols for Preparing DMCM Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: DMCM hydrochloride

Cat. No.: B2747370

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Introduction

DMCM (Methyl 6,7-dimethoxy-4-ethyl- β -carboline-3-carboxylate) hydrochloride is a potent benzodiazepine inverse agonist. It is widely utilized in neuroscience research to study anxiety, convulsions, and the function of the GABA-A receptor.[1] As an inverse agonist, DMCM binds to the benzodiazepine site of the GABA-A receptor and reduces the receptor's response to the inhibitory neurotransmitter GABA, leading to anxiogenic and convulsant effects.[1] Proper preparation of **DMCM hydrochloride** stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **DMCM hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **DMCM hydrochloride** is presented in the table below.

Property	Value	Reference
CAS Number	1215833-62-7	
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₄ · HCl	
Molecular Weight	350.8 g/mol	
Appearance	Off-white solid/powder	[2]
Purity	≥98% (HPLC)	

Solubility Data

The solubility of **DMCM hydrochloride** in common laboratory solvents is crucial for the preparation of stock solutions. The following table summarizes the maximum recommended concentrations. To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[1]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	31.43	100	
DMSO	7.02	20	

Experimental Protocols

Materials and Equipment

- **DMCM hydrochloride** powder
- Appropriate solvent (e.g., sterile, nuclease-free water or DMSO)
- Sterile conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic water bath
- Sterile pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol for Preparing a 10 mM DMCM Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **DMCM hydrochloride** in DMSO. Adjust the volumes as needed for your specific experimental requirements.

- Calculate the required mass of **DMCM hydrochloride**:
 - Molecular Weight (MW) = 350.8 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - $\text{Mass (g)} = C \text{ (mol/L)} * V \text{ (L)} * \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 350.8 \text{ g/mol} * 1000 \text{ mg/g} = 3.508 \text{ mg}$
- Weighing the **DMCM hydrochloride**:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.51 mg of **DMCM hydrochloride** powder and record the exact weight.
- Dissolving the compound:
 - Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the weighed **DMCM hydrochloride**.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to dissolve the powder.

- If the compound does not fully dissolve, sonicate the tube in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- Storage:
 - Once fully dissolved, the stock solution can be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

Stock Solution Dilution Calculator

The following table provides the required volume of stock solution to prepare working solutions of various concentrations.

Desired Final Concentration	Volume of 10 mM Stock Solution to add to 1 mL of buffer/media
1 μ M	0.1 μ L
10 μ M	1 μ L
50 μ M	5 μ L
100 μ M	10 μ L

Safety and Handling

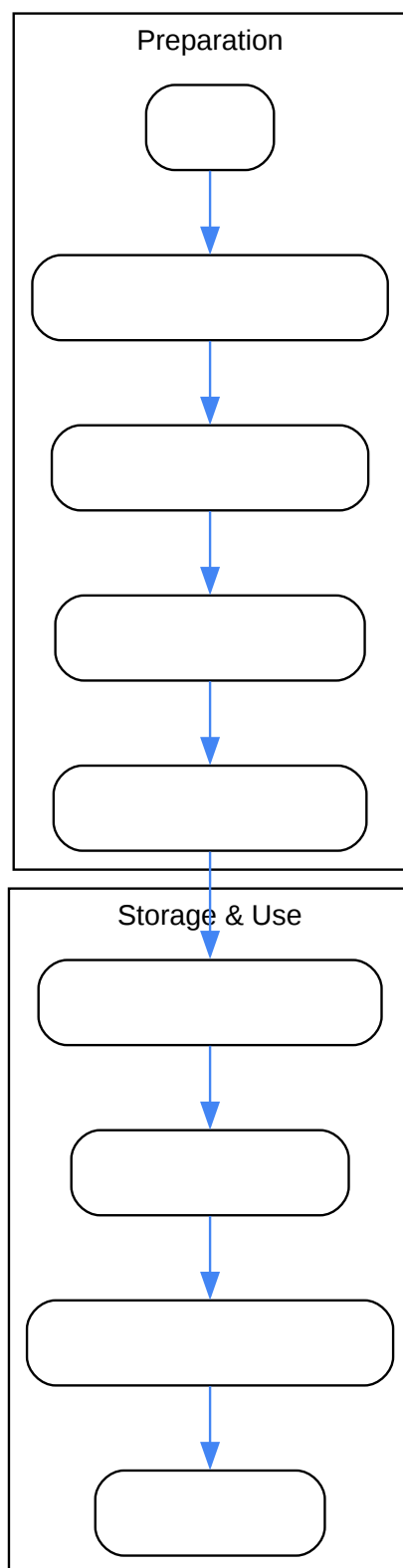
Warning: **DMCM hydrochloride** is a potent neuroactive compound and should be handled with care.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and chemical-resistant gloves when handling **DMCM hydrochloride** powder and solutions.[\[2\]](#)
- Engineering Controls: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[\[2\]](#)

- Handling: Avoid contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store **DMCM hydrochloride** powder in a tightly sealed container in a cool, dry place.[\[2\]](#) Stock solutions should be stored at -20°C or -80°C as recommended.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Visualizations

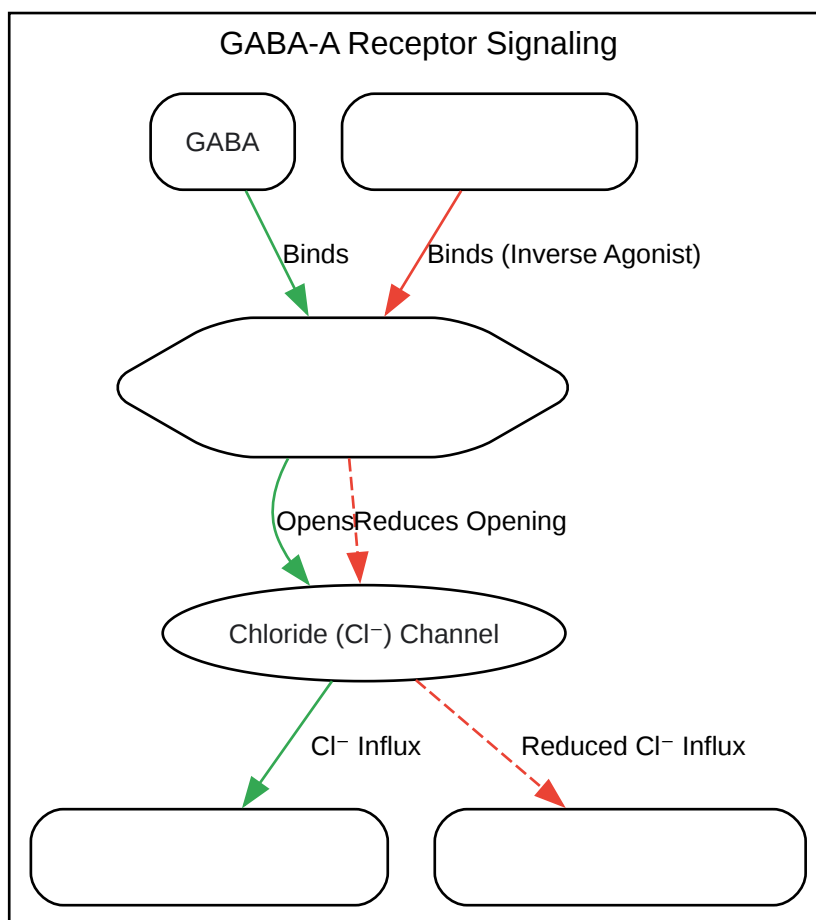
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **DMCM hydrochloride** stock solution.

Signaling Pathway of DMCM at the GABA-A Receptor



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Caption: DMCM's inverse agonist action on the GABA-A receptor.

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